

Molecular formula and IUPAC name for Diflufenican

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Compound of Interest

Compound Name: *Diflufenican*

Cat. No.: *B1670562*

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An In-Depth Technical Guide to **Diflufenican**

Executive Summary

Diflufenican is a selective herbicide belonging to the pyridinecarboxamide chemical class, primarily utilized for the control of a wide spectrum of broadleaf weeds and certain grasses in various agricultural settings.[1][2] Its mode of action involves the inhibition of carotenoid biosynthesis, a critical process for plant photosynthesis and protection against photo-oxidative damage.[2][3] This guide provides a comprehensive overview of **Diflufenican**, including its chemical identity, physicochemical properties, mechanism of action, synthesis, toxicological profile, and environmental fate. Detailed experimental protocols and visual diagrams of key processes are also presented to serve as a valuable resource for researchers, scientists, and professionals in drug development and crop protection.

Chemical Identity

- Molecular Formula: $C_{19}H_{11}F_5N_2O_2$ [4][5][6]
- IUPAC Name: N-(2,4-difluorophenyl)-2-[3-(trifluoromethyl)phenoxy]pyridine-3-carboxamide[3][4]
- CAS Registry Number: 83164-33-4[3][4]

- Synonyms: DFF, **Diflufenicanil**, N-(2,4-Difluorophenyl)-2-(3-(trifluoromethyl)phenoxy)nicotinamide[3][4]

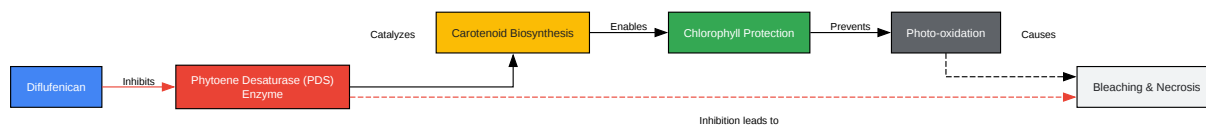
Physicochemical Properties

The physical and chemical properties of **Diflufenican** are summarized in the table below.

Property	Value	Reference
Molar Mass	394.301 g·mol ⁻¹	[3]
Appearance	White Powder/Crystalline Solid	[3][7]
Melting Point	160 °C (320 °F; 433 K)	[3]
Boiling Point	376 °C (709 °F; 649 K)	[3]
Density	1.438 g/cm ³	[3]
Vapor Pressure	0.07 mPa (30°C)	[3]
Water Solubility	Insoluble – 0.05 mg/L	[3]
Solubility in Acetone	100 g/L	[3]
Solubility in Dichloromethane	114.0 g/L	[7]
Solubility in Toluene	35.7 g/L	[7]
log Kow	4.2	[7]

Mechanism of Action

Diflufenican functions as a carotenoid biosynthesis inhibitor.[7][8] Specifically, it targets and inhibits the enzyme phytoene desaturase (PDS), which is crucial for the synthesis of carotenoids.[9][10] Carotenoids protect chlorophyll from photo-oxidation.[9] By inhibiting this pathway, **Diflufenican** leads to the accumulation of phytoene and the degradation of chlorophyll, resulting in bleaching and chlorotic spotting on the foliage of susceptible plants.[3][10] This disruption of photosynthesis ultimately leads to growth cessation and necrosis.[3]

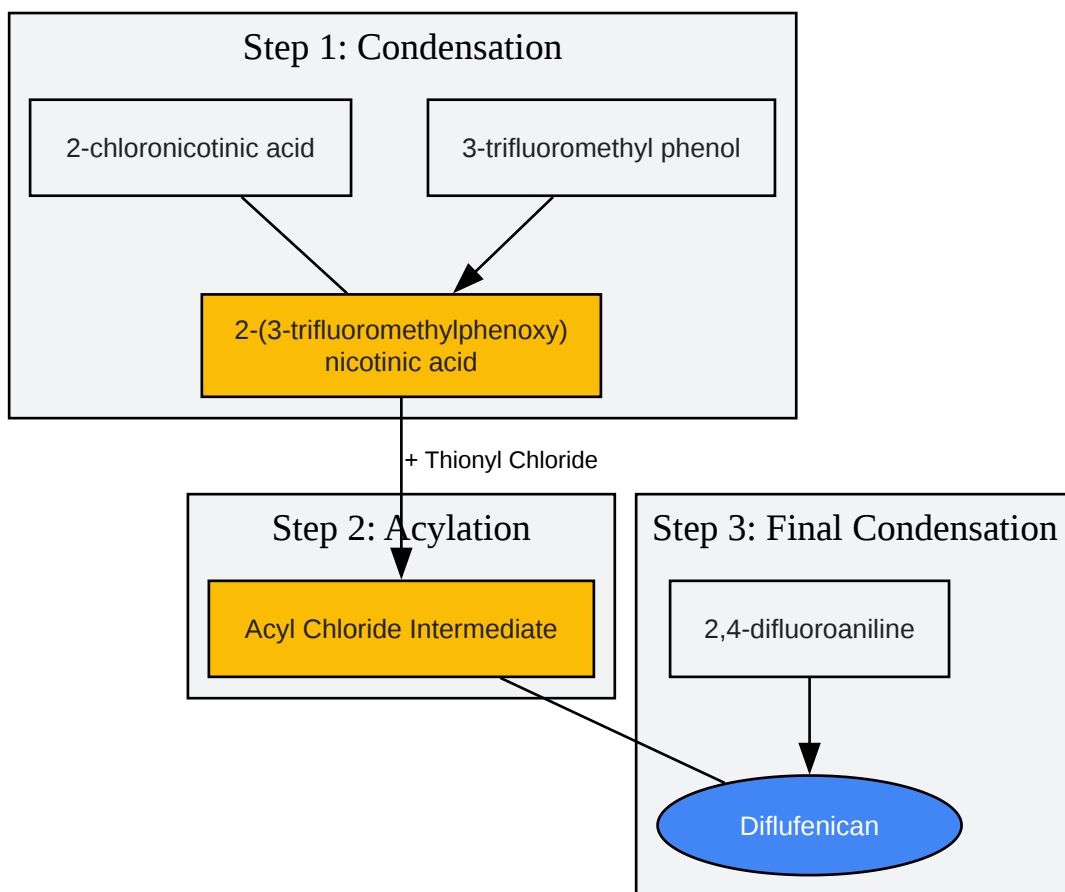


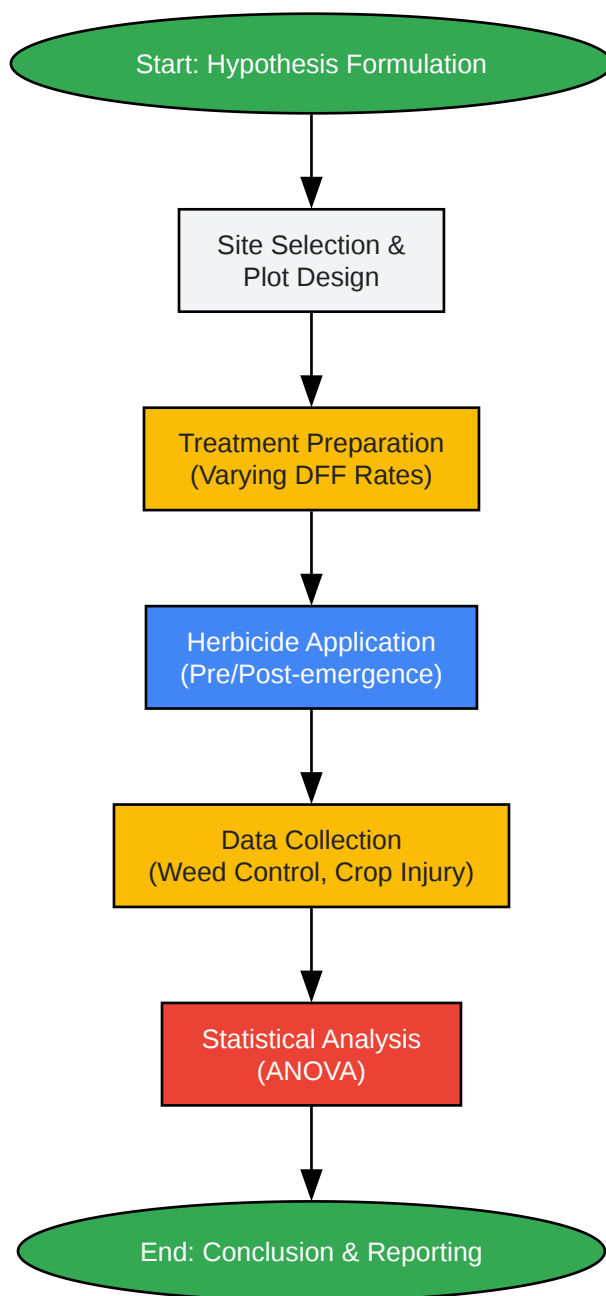
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Diflufenican's inhibition of Phytoene Desaturase.

Synthesis of Diflufenican

Diflufenican can be synthesized through various routes. One common method involves the condensation of 2-chloronicotinic acid with meta-trifluoromethylphenol, followed by reaction with thionyl chloride and subsequent condensation with 2,4-difluoroaniline.^[7] Another approach reacts a 2-halogenated nicotinic acid with 3-trifluoromethyl phenol to form an ester, which then reacts with 2,4-difluoroaniline in the presence of a copper-based catalyst to yield **Diflufenican**.^[11]





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